

basic properties of poly(methyl acrylate)

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Compound of Interest

Compound Name: Acrylate

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An In-Depth Technical Guide to the Core Properties of Poly(methyl **acrylate**)

Introduction

Poly(methyl **acrylate**) (PMA) is a synthetic **acrylate** polymer with the chemical formula $(C_4H_6O_2)_n$.^[1] It is a colorless, tough, leathery, and flexible material.^{[1][2]} Unlike its more rigid counterpart, poly(methyl meth**acrylate**) (PMMA), PMA is significantly softer due to the absence of a methyl group on the backbone carbon chain, which allows its long polymer chains to slide past each other more easily.^[3] While the homopolymer is of lesser industrial importance compared to its copolymers, its fundamental properties are crucial for various applications, including leather finishing, textiles, and as a component in pharmaceutical formulations.^{[1][2]} This guide provides a detailed overview of the core chemical, physical, thermal, and mechanical properties of PMA, along with the experimental protocols used for their determination.

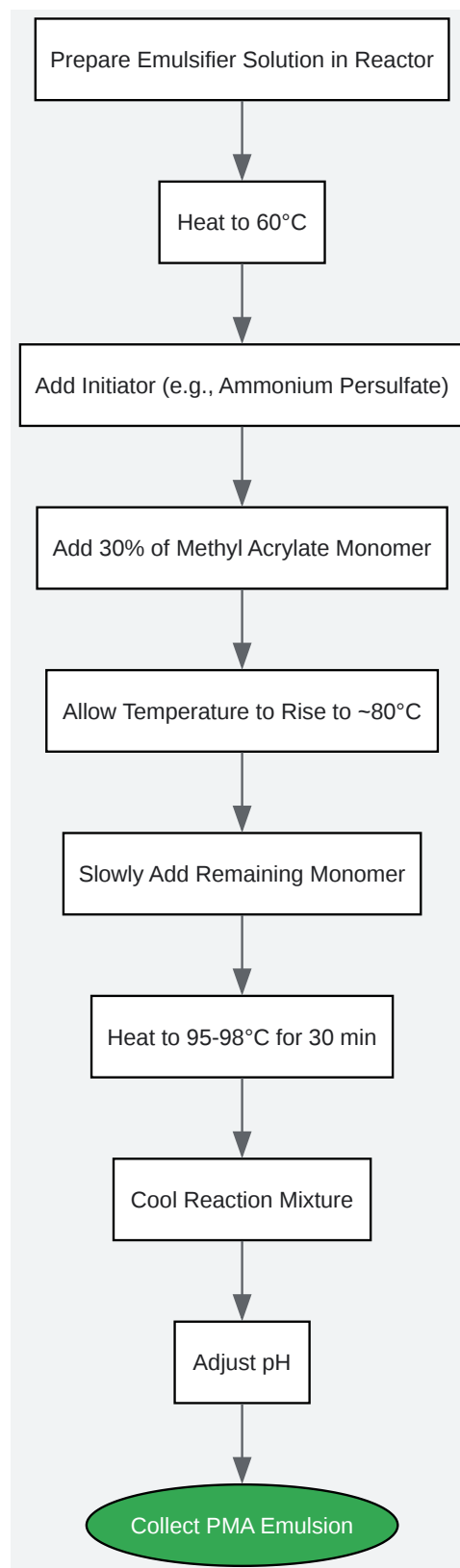
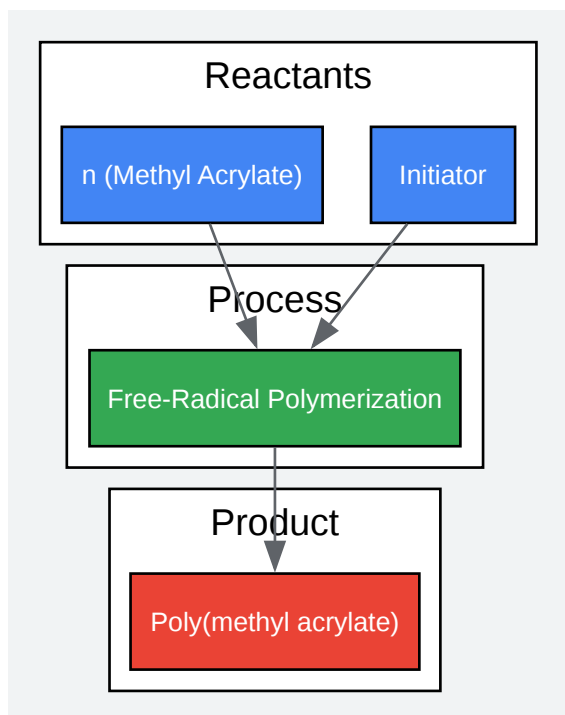
Chemical Structure and Synthesis

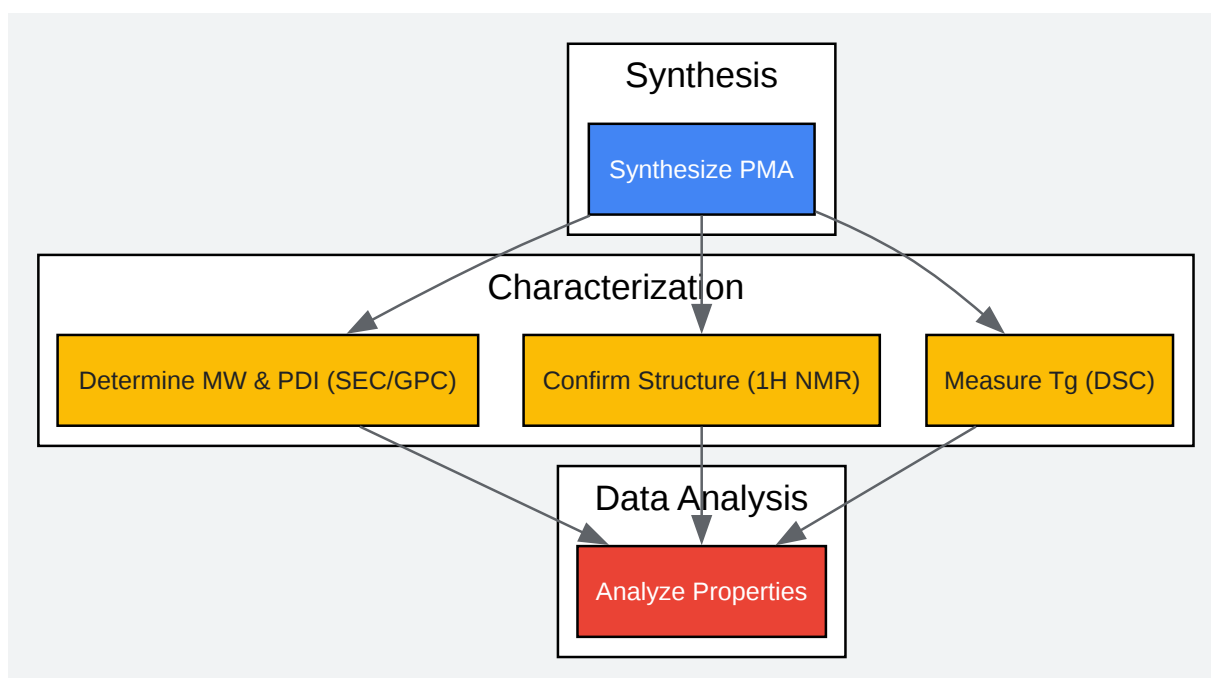
Poly(methyl **acrylate**) is synthesized from the methyl **acrylate** monomer through a process of polymerization. The most common method is free-radical polymerization, which can be carried out using various techniques such as emulsion, solution, and bulk polymerization. The reaction is typically initiated by a radical initiator like ammonium persulfate or AIBN.

The chemical structure of the repeating unit of poly(methyl **acrylate**) is as follows:

Caption: Chemical structure of the poly(methyl **acrylate**) repeating unit.

The synthesis reaction involves the opening of the double bond in the methyl **acrylate** monomer to form a long polymer chain.





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